

# AEBSF Hydrochloride: A Key Tool for Preventing Proteolysis in Cell Culture

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## Compound of Interest

Compound Name: AEBSF hydrochloride

Cat. No.: B1664387

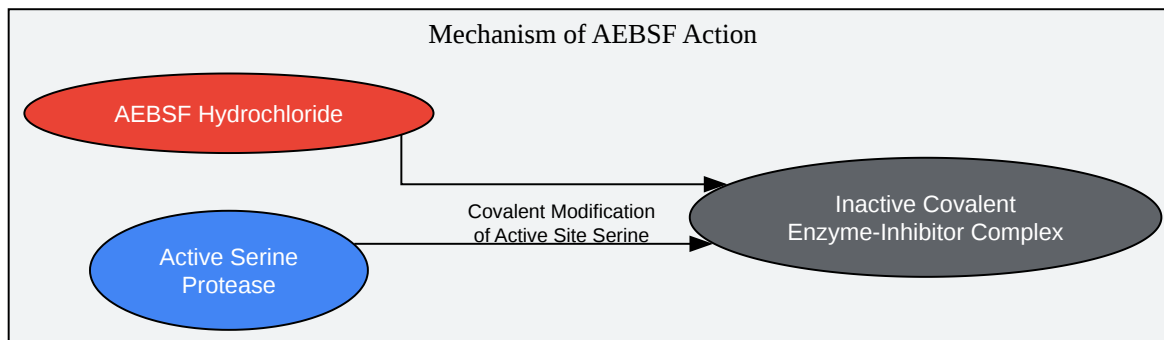
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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

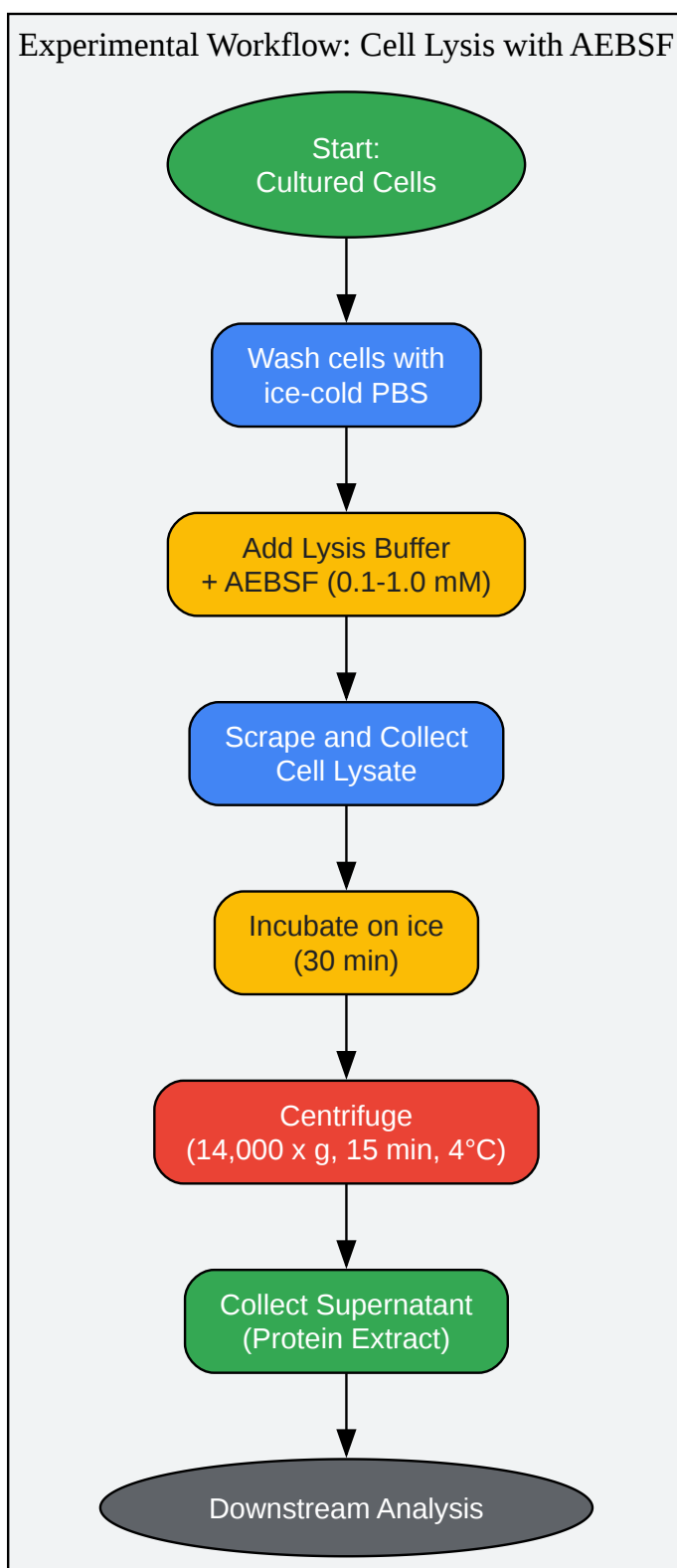
4-(2-Aminoethyl)benzenesulfonyl fluoride hydrochloride, commonly known as AEBSF HCl, is a water-soluble, irreversible inhibitor of serine proteases. It serves as a critical tool in cell culture applications to prevent the degradation of proteins of interest by endogenous proteases. Its lower toxicity and higher stability in aqueous solutions compared to other serine protease inhibitors like PMSF make it a preferred choice for a wide range of applications in research and drug development.<sup>[1][2][3][4]</sup>

## Mechanism of Action

**AEBSF hydrochloride** acts by covalently modifying the active site serine residue of serine proteases, such as trypsin, chymotrypsin, plasmin, thrombin, and kallikrein.<sup>[2][3][5]</sup> This modification is achieved through the sulfonyl fluoride group of AEBSF, which reacts with the hydroxyl group of the serine residue, forming a stable sulfonyl-enzyme complex. This covalent linkage irreversibly inactivates the protease, thereby preventing the proteolysis of target proteins.



## Experimental Workflow: Cell Lysis with AEBSF

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## References

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